

Introduction: The Synthetic Utility and Inherent Risks of Benzofuran-2-carbonyl Chloride

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Compound of Interest

Compound Name: *Benzofuran-2-carbonyl chloride*

Cat. No.: *B1581960*

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Benzofuran-2-carbonyl chloride is a valuable reagent in organic synthesis, widely utilized by researchers in pharmaceutical and agrochemical development.[1] Its utility stems from the reactive acyl chloride group attached to a benzofuran core, a privileged scaffold in medicinal chemistry.[2] This structure allows for the straightforward introduction of the benzofuran-2-carbonyl moiety into various molecules through reactions with nucleophiles, forming esters, amides, and other derivatives.[1][2] However, the very reactivity that makes it a powerful synthetic tool also imbues it with significant hazards. As an acyl chloride, it is inherently corrosive and moisture-sensitive, demanding rigorous safety protocols and handling procedures to mitigate risks of chemical burns, respiratory tract damage, and violent reactions.

This guide provides a comprehensive overview of the safety and handling protocols for **benzofuran-2-carbonyl chloride**, grounded in established chemical safety principles. It is designed to equip laboratory personnel with the knowledge to work with this compound safely, moving beyond mere procedural steps to explain the causality behind each critical precaution.

Hazard Identification and Risk Assessment

A thorough understanding of the specific hazards associated with **benzofuran-2-carbonyl chloride** is the foundation of safe laboratory practice. The primary risks are its corrosivity, reactivity with water, and potential for causing severe irritation upon contact.

Physicochemical Properties

A summary of the key physical and chemical properties of **benzofuran-2-carbonyl chloride** is presented below. This data is essential for understanding its behavior under laboratory conditions.

Property	Value	Source(s)
CAS Number	41717-28-6	[3]
Molecular Formula	C ₉ H ₅ ClO ₂	[1]
Molecular Weight	180.59 g/mol	[4]
Appearance	White to light yellow or brown crystalline solid/powder	[1][2][3]
Melting Point	53-57 °C	[4]
Boiling Point	260.8 °C at 760 mmHg	[3]
Reactivity	Moisture-sensitive; reacts with water	[5]

GHS Hazard Profile

According to the Globally Harmonized System (GHS), **benzofuran-2-carbonyl chloride** is classified with the following hazards:

- H314 - Causes severe skin burns and eye damage: This is the primary hazard. As an acyl chloride, it readily hydrolyzes upon contact with moisture (e.g., on skin or in eyes) to form benzofuran-2-carboxylic acid and hydrochloric acid (HCl), causing immediate and severe chemical burns.[5]
- H319 - Causes serious eye irritation: Even minor exposure to the eyes can lead to significant irritation and potential long-term damage.[4]
- May be harmful if swallowed, inhaled, or absorbed through the skin.[1]

The corresponding GHS pictogram is the GHS07 (Exclamation Mark) for irritation, though the corrosive nature implies a GHS05 (Corrosion) pictogram is also highly relevant.[4]

Key Incompatibilities

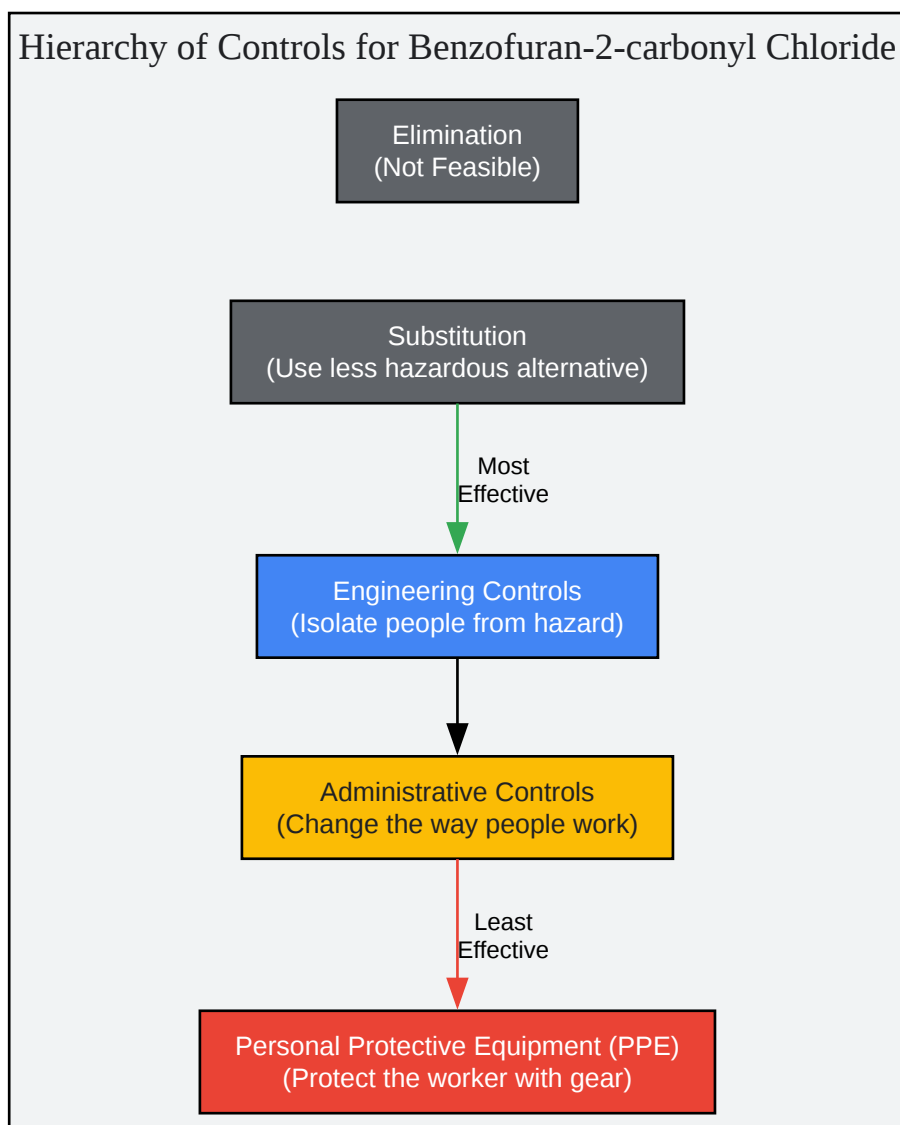
To prevent dangerous reactions, **benzofuran-2-carbonyl chloride** must be stored and handled away from incompatible materials. The principal incompatibility is with water and protic solvents (e.g., alcohols), which will lead to a vigorous, exothermic reaction generating corrosive hydrogen chloride gas.^{[5][6]}

Other major incompatibilities include:

- Strong Oxidizing Agents^{[5][7]}
- Strong Bases (e.g., Amines, Hydroxides)^[6]
- Metals^[6]

Hierarchy of Controls: Engineering, Administrative, and Personal

A multi-layered approach to safety, known as the hierarchy of controls, is essential. This framework prioritizes the most effective measures first.



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Caption: Hierarchy of controls for managing chemical risk.

Engineering Controls

These are the first and most effective line of defense as they physically separate the researcher from the hazard.

- Chemical Fume Hood: All handling of **benzofuran-2-carbonyl chloride**, including weighing, transferring, and reaction setup, must be conducted inside a certified chemical fume hood.[6]
[8] This contains vapors and dust, preventing inhalation.

- Inert Atmosphere: For reactions and storage, using an inert atmosphere (e.g., nitrogen or argon) is critical to prevent degradation of the compound by atmospheric moisture.[5][6]
- Safety Showers and Eyewash Stations: These must be readily accessible and tested regularly.[9][10] Their location should be known to all personnel working in the area.

Administrative Controls

These are work practices and procedures that reduce the likelihood of exposure.

- Standard Operating Procedures (SOPs): A detailed, written SOP for handling this compound must be available and understood by all users.
- Restricted Access: Work with **benzofuran-2-carbonyl chloride** should be restricted to designated areas within the laboratory.
- Training: All personnel must be trained on the specific hazards, handling procedures, and emergency responses related to this chemical.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be worn at all times when handling the compound.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles and a full-face shield	Protects against splashes and dust. A face shield is crucial when handling larger quantities. [6] [11]
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	Provides a barrier against skin contact. Check manufacturer's glove compatibility charts. [11] [12]
Body Protection	Flame-resistant laboratory coat	Protects skin and personal clothing from contamination. [12]
Respiratory	Not typically required if used in a fume hood. For spills or emergencies, a NIOSH-approved respirator with an appropriate cartridge for acid gases is necessary.	[6] [7]

Safe Handling and Storage Protocols

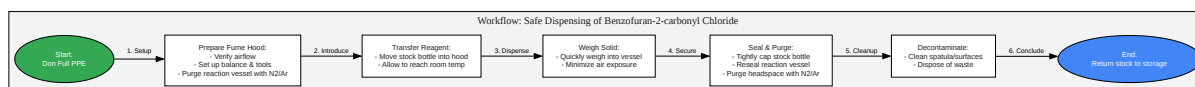
Adherence to meticulous handling and storage procedures is non-negotiable.

Storage

- Container: Store in the original, tightly sealed container.[\[11\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen).[\[5\]](#) Many suppliers package it under inert gas.
- Location: Keep in a cool, dry, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[5\]](#) A freezer at -20°C is recommended for long-term stability.[\[13\]](#)
- Segregation: Store away from incompatible materials, especially water, alcohols, bases, and oxidizing agents.[\[5\]](#)[\[6\]](#)

Step-by-Step Weighing and Dispensing Protocol

This workflow minimizes exposure and prevents contamination.



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Caption: Step-by-step protocol for safely dispensing the reagent.

- **Preparation:** Before retrieving the chemical, ensure full PPE is worn and the chemical fume hood is operational. Prepare all necessary equipment (spatulas, weigh boats, reaction vessel) inside the hood.
- **Equilibration:** Allow the sealed container to warm to room temperature before opening to prevent condensation of atmospheric moisture inside the bottle.
- **Dispensing:** Conduct the transfer quickly but carefully. Use a clean, dry spatula. Weigh the solid directly into the reaction vessel under a positive pressure of inert gas if possible.
- **Sealing:** Immediately and tightly cap the stock bottle. Parafilm or vinyl tape can be used to further seal the cap for storage.
- **Cleanup:** Decontaminate any surfaces or equipment that may have come into contact with the chemical.

Emergency Procedures

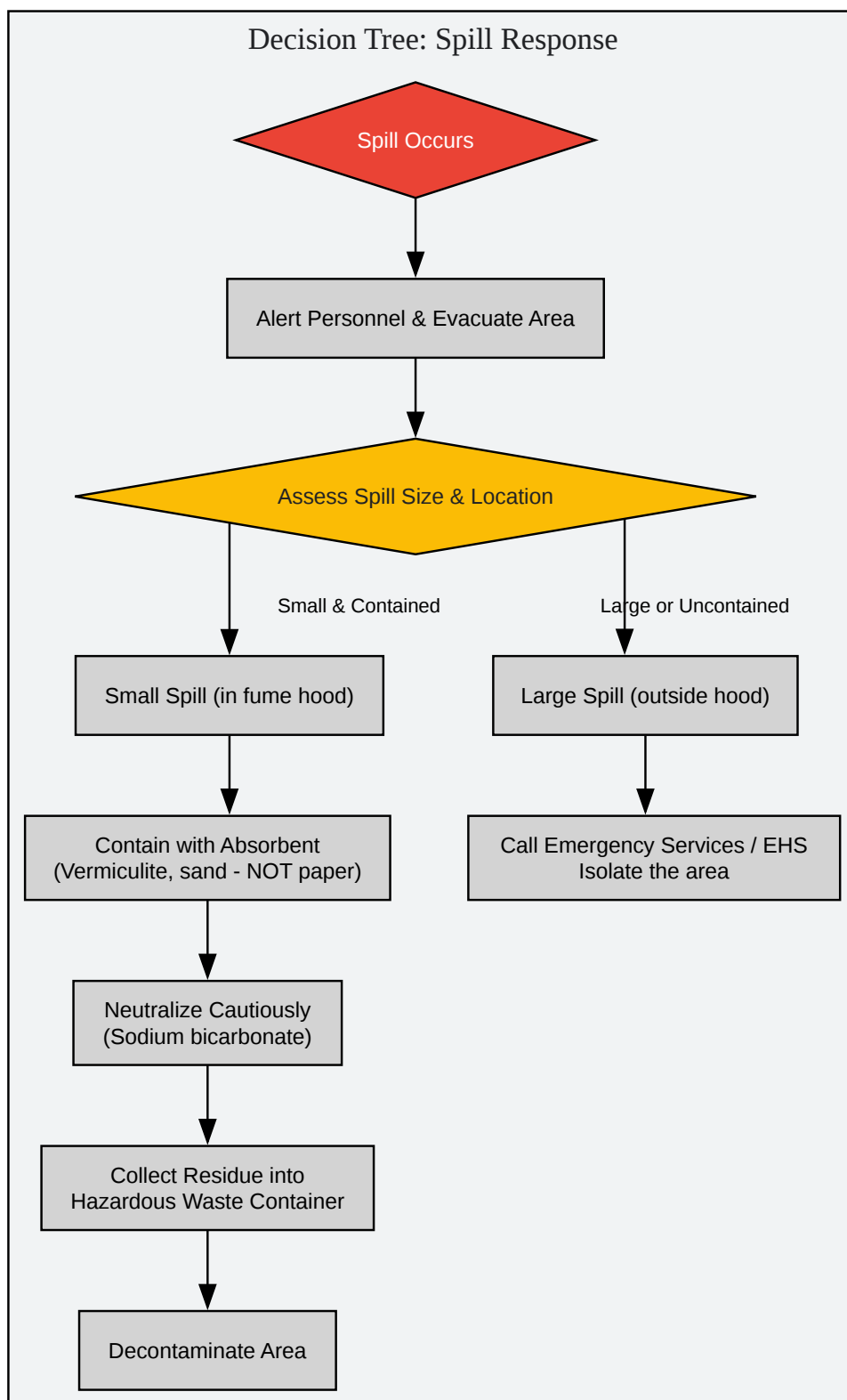
Immediate and correct response to an exposure or spill is critical to minimizing harm.

Exposure Response

Exposure Route	Immediate Action	Follow-Up
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [11] [12]	Seek immediate medical attention. [5] [11]
Eye Contact	Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. [1] [14]	Seek immediate medical attention. [11] [15]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen.	Seek immediate medical attention. [11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [5] [14]	Seek immediate medical attention. [5]

Spill Management

A spill of **benzofuran-2-carbonyl chloride** is a serious incident that requires a calm and systematic response.



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